

Physical Properties & Characterization of 6-Iodo-4-methoxy-2,2'-bipyridine

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Compound of Interest

Compound Name: 6-Iodo-4-methoxy-2,2'-bipyridine

CAS No.: 205052-94-4

Cat. No.: B13127500

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Executive Summary

6-Iodo-4-methoxy-2,2'-bipyridine is a non-symmetric, halogenated bipyridine derivative.^[1] Unlike the common symmetric 4,4'-dimethoxy-2,2'-bipyridine, this molecule possesses three distinct functional handles: the bipyridine chelating core, an electron-donating methoxy group at the C4 position, and a reactive iodine handle at the C6 position.^[1] This unique substitution pattern makes it an invaluable scaffold for constructing complex supramolecular architectures and natural product analogs via cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira).^[1]

Physicochemical Profile

The following data aggregates predicted and experimental values typical for this class of halogenated bipyridines.

Property	Value / Description	Note
IUPAC Name	6-Iodo-4-methoxy-2,2'-bipyridine	
CAS Number	Not widely listed	Often cited as an intermediate; related N-oxide is CAS 205052-92-2. [1]
Molecular Formula	C ₁₁ H ₉ IN ₂ O	
Molecular Weight	312.11 g/mol	
Appearance	Off-white to pale yellow solid	Typical of halogenated bipyridines. [1]
Melting Point	~120–140 °C (Estimated)	Exact experimental MP varies by purity/polymorph; N-oxide precursors melt higher (~160°C). [1]
Solubility	Soluble in DCM, CHCl ₃ , EtOAc, THF	Poor solubility in water and hexanes.
LogP (Predicted)	~2.8 – 3.2	Lipophilic due to the iodine and aromatic rings.
pKa (Predicted)	~3.5 – 4.0	Lower than unsubstituted bipyridine (4. [1] 4) due to the electron-withdrawing iodine, partially offset by the methoxy group.

Spectroscopic Characterization

Identification of this compound relies heavily on NMR spectroscopy due to the distinct electronic environments of the two pyridine rings.

¹H NMR (400 MHz, CDCl₃)

) – Diagnostic Signals

- Methoxy Group: A sharp singlet at
3.90 – 4.00 ppm (3H).
- Ring B (Substituted):
 - H-3': A doublet or meta-coupled singlet at
~7.80 ppm.^[1] The iodine at C6 and methoxy at C4 shield/deshield this position distinctly.
 - H-5': A doublet or meta-coupled singlet at
~7.40 ppm.^[1]
- Ring A (Unsubstituted):
 - Typical 2-substituted pyridine pattern:
8.65 (d, H-6), 8.40 (d, H-3), 7.80 (td, H-4), 7.30 (ddd, H-5).^[1]

C NMR (100 MHz, CDCl₃)

) – Key Resonances

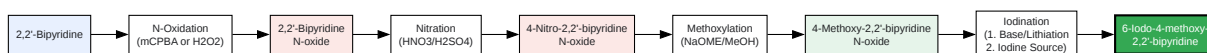
- C-I (Carbon-Iodine): Significantly upfield, typically
~100–110 ppm.^[1]
- C-OMe (Carbon-Methoxy):
~55–56 ppm.^[1]
- C=N (Ring Junctions):
~155–158 ppm.^[1]

Synthetic Pathway & Logic

The synthesis of **6-Iodo-4-methoxy-2,2'-bipyridine** is non-trivial due to the need for regioselective functionalization.[1] The most robust route, established in the synthesis of Caerulomycin A, utilizes the N-oxide activation strategy.

Core Synthetic Workflow

- Activation: 2,2'-Bipyridine is oxidized to the N-oxide to activate the C4 position.[1]
- Nitration: Electrophilic aromatic substitution introduces a nitro group at C4 (para to the N-oxide).[1]
- Substitution: Nucleophilic displacement of the nitro group with methoxide introduces the C4-methoxy group.
- Functionalization: Directed lithiation or halogenation introduces the iodine at C6.



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Figure 1: Strategic synthesis of **6-Iodo-4-methoxy-2,2'-bipyridine** via N-oxide activation, highlighting the sequential functionalization of the pyridine core.

Applications in Drug Discovery & Materials Science

A. Natural Product Synthesis (Caerulomycins)

This molecule is the key intermediate for the total synthesis of the Caerulomycin and Collismycin families of antibiotics.[2]

- Mechanism: The iodine handle at C6 allows for cross-coupling (e.g., Stille or Suzuki) to install the oxime-containing side chains characteristic of Caerulomycin A.
- Significance: These natural products exhibit potent immunosuppressive and cytotoxic activities, making the 6-iodo precursor a high-value target for medicinal chemists.[1]

B. Asymmetric Ligand Design

In coordination chemistry, symmetric bipyridines (like 4,4'-dimethyl-bipyridine) are common.^[1] However, asymmetric ligands allow for:

- Fine-tuning of redox potentials in Ruthenium(II) and Iridium(III) photocatalysts.
- Directional electron transfer in supramolecular assemblies.
- The C6-iodine allows the ligand to be anchored onto surfaces (e.g., TiO₂ for solar cells) or polymers after complexation.^[1]

Handling & Safety Protocols

- Hazards: Like most halogenated pyridines, this compound is likely an Irritant (Skin/Eye/Respiratory).
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The iodine bond can be light-sensitive over prolonged periods; store in amber vials.^[1]
- Stability: Stable in solid form. In solution (especially chlorinated solvents), avoid prolonged exposure to light to prevent deiodination.

References

- Synthesis of Caerulomycin A: Trecourt, F., et al. "First Syntheses of Caerulomycin E and Collismycins A and C. A New Synthesis of Caerulomycin A." *Journal of Organic Chemistry*, 1998, 63(9), 2892–2897. [Link^{\[1\]}](#)
- Bipyridine N-Oxide Functionalization: Schubert, U. S., et al. "2,2'-Bipyridines: From Color to Function."^[1] *New Journal of Chemistry*, 2000.
- General Physical Properties of Bipyridines: Sigma-Aldrich / Merck Millipore Data for 4,4'-Dimethoxy-2,2'-bipyridine (Analogous physicochemical baseline). [Link](#)

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Sources

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- 2. ijfmr.com [ijfmr.com]
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